

Caraganaphenol A vs. Piceatannol: A Comparative Guide to Cancer Cell Cytotoxicity

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Compound of Interest

Compound Name: Caraganaphenol A

Cat. No.: B15497420

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This guide provides a comprehensive comparison of the in vitro cytotoxic effects of two natural phenolic compounds, **Caraganaphenol A** and piceatannol, on various cancer cell lines. The information presented is based on available experimental data, offering insights into their potential as anticancer agents.

At a Glance: Cytotoxicity Profile

A direct comparative study of **Caraganaphenol A** and piceatannol on the same cancer cell line under identical experimental conditions is not currently available in the public domain.

However, existing research provides valuable data on their individual cytotoxic activities across a range of cancer types. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values, a measure of a compound's potency in inhibiting biological or biochemical functions.

Compound	Cancer Cell Line	Cell Type	IC50 (μM)	Assay	Citation(s)
Caraganaphenol A	BGC-823	Human Gastric Cancer	18.62	MTT	[1]
MGC-803	Human Gastric Cancer	12.45	MTT	[1]	
MKN-45	Human Gastric Cancer	8.66	MTT	[1]	
SGC-7901	Human Gastric Cancer	7.18	MTT	[1]	
AGS	Human Gastric Cancer	5.80	MTT	[1]	
AGS-5FU (Resistant)	Human Gastric Cancer	6.98	MTT	[1]	
GES-1	Normal Gastric Epithelium	44.12	MTT	[1]	
Piceatannol	PANC-1	Human Pancreatic Cancer	60	MTT	[2]
MIA PaCa-2	Human Pancreatic Cancer	90	MTT	[2]	
OV2008	Human Ovarian Cancer	29.1	MTT		

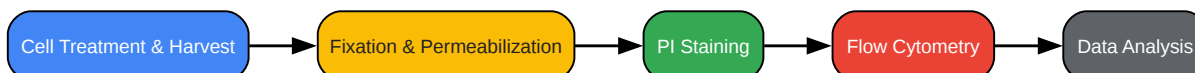
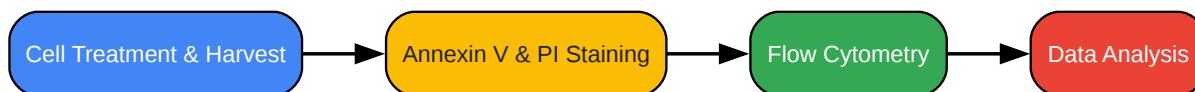
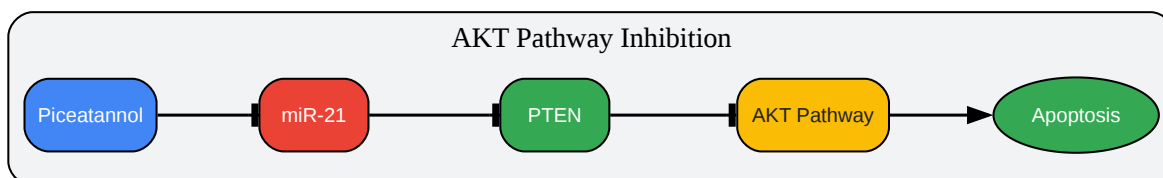
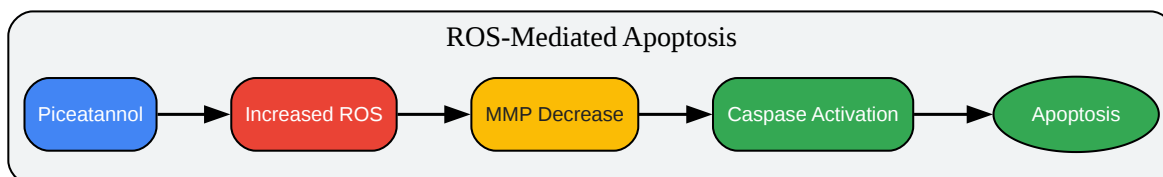
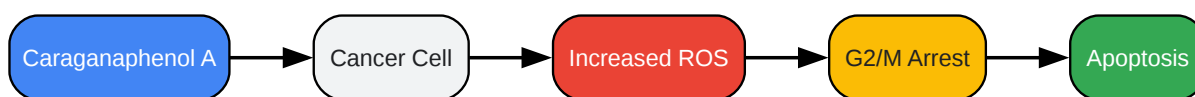
A549	Human Non-Small Cell Lung	>50	MTT
Caco-2	Human Colorectal Adenocarcinoma	>200	MTT
HCT-116	Human Colorectal Carcinoma	>200	MTT
HL-60	Human Promyelocytic Leukemia	<10	MTT
K562	Human Chronic Myelogenous Leukemia	>20	MTT
L1210	Mouse Lymphocytic Leukemia	<20	MTT

Mechanisms of Action: Signaling Pathways to Cell Death

Both **Caraganaphenol A** and piceatannol induce cancer cell death primarily through the induction of apoptosis, a form of programmed cell death. However, the upstream signaling pathways they influence appear to differ based on current research.

Caraganaphenol A: ROS-Dependent Apoptosis

Caraganaphenol A's cytotoxic effect in human gastric cancer cells is predominantly mediated by the generation of reactive oxygen species (ROS).[1] This increase in intracellular ROS leads to cell cycle arrest at the G2/M phase and ultimately triggers apoptosis.



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References

- 1. Evaluation of resveratrol and piceatannol cytotoxicity in macrophages, T cells, and skin cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Piceatannol induces apoptotic cell death through activation of caspase-dependent pathway and upregulation of ROS-mediated mitochondrial dysfunction in pancreatic cancer

cells - PubMed [pubmed.ncbi.nlm.nih.gov]

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